

Method for preparing standardized nickel solutions from nickel ammonium sulfate.

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Compound of Interest

Compound Name: Nickel ammonium sulfate

Cat. No.: B093414

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Application Notes and Protocols: Preparation of Standardized Nickel Solutions

Abstract

This document provides a detailed methodology for the preparation of a standardized nickel (II) solution using **nickel ammonium sulfate** hexahydrate, $(\text{NH}_4)_2\text{Ni}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$, as the starting material. Since **nickel ammonium sulfate** is a secondary standard, the protocol involves the initial preparation of a stock solution of approximate concentration, followed by its standardization via complexometric titration with a standardized Ethylenediaminetetraacetic acid (EDTA) solution. This method is crucial for applications requiring accurately known concentrations of Ni^{2+} ions, such as in analytical chemistry, materials science, and various research and development settings.

Materials and Reagents

All reagents should be of analytical grade or higher. Deionized water should be used for the preparation of all solutions.

Reagent	Formula	Molar Mass (g/mol)	Purity	Notes
Nickel Ammonium Sulfate Hexahydrate	$(\text{NH}_4)_2\text{Ni}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$	394.99	$\geq 99\%$	Primary material for the nickel solution.
EDTA, Disodium Salt Dihydrate	$\text{C}_{10}\text{H}_{14}\text{N}_2\text{Na}_2\text{O}_8 \cdot 2\text{H}_2\text{O}$	372.24	Analytical Standard	Used to prepare the standardized titrant.
Ammonia Solution	NH_4OH	35.05	$\sim 28\text{-}30\%$	For buffer preparation.
Ammonium Chloride	NH_4Cl	53.49	$\geq 99.5\%$	For buffer preparation.
Murexide Indicator	$\text{C}_8\text{H}_8\text{N}_6\text{O}_6$	284.19	ACS Grade	Indicator for Ni-EDTA titration.
Deionized Water	H_2O	18.02	18.2 MΩ·cm	Used as the solvent for all solutions.

Experimental Protocols

Protocol 1: Preparation of 0.1 M EDTA Standard Solution

A standardized EDTA solution is required for the titration.

- **Drying:** Dry approximately 4 g of EDTA disodium salt dihydrate at 80°C for 2 hours and cool in a desiccator.
- **Weighing:** Accurately weigh approximately 3.722 g of the dried EDTA.
- **Dissolution:** Quantitatively transfer the weighed EDTA to a 100 mL beaker and dissolve it in approximately 80 mL of deionized water. Gentle heating may be applied to facilitate dissolution.

- **Dilution:** After cooling to room temperature, transfer the solution to a 100 mL Class A volumetric flask. Rinse the beaker with small portions of deionized water and add the rinsings to the flask.
- **Final Volume:** Carefully add deionized water to the flask until the bottom of the meniscus aligns with the calibration mark.
- **Homogenization:** Stopper the flask and invert it multiple times to ensure the solution is homogeneous.
- **Storage:** Store the standardized solution in a tightly sealed polyethylene bottle.

Protocol 2: Preparation of ~0.1 M Nickel Stock Solution

This protocol describes the preparation of the nickel solution from **nickel ammonium sulfate**, which will then be standardized.

- **Weighing:** Accurately weigh approximately 3.95 g of **nickel ammonium sulfate** hexahydrate on an analytical balance.
- **Dissolution:** Transfer the salt to a 100 mL beaker. Add approximately 70 mL of deionized water and stir with a glass rod until the salt is completely dissolved.
- **Transfer:** Quantitatively transfer the solution into a 100 mL Class A volumetric flask.
- **Dilution:** Rinse the beaker with small aliquots of deionized water, transferring the rinsings into the volumetric flask.
- **Final Volume:** Carefully add deionized water to bring the solution volume to the 100 mL calibration mark.
- **Homogenization:** Stopper the flask and invert it 15-20 times to ensure a uniform concentration.

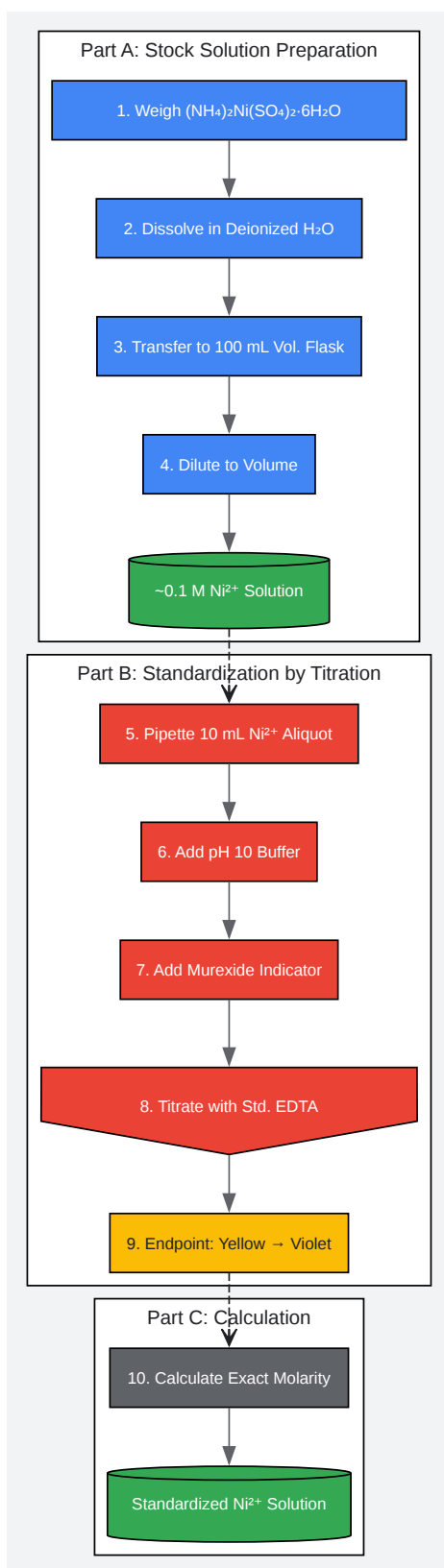
Protocol 3: Standardization of the Nickel Solution via EDTA Titration

This protocol determines the exact molarity of the prepared nickel solution.

- Aliquot Preparation: Pipette a 10.00 mL aliquot of the prepared nickel solution into a 250 mL Erlenmeyer flask.
- Dilution: Add approximately 90 mL of deionized water to the flask.
- Buffering: Add 5 mL of an ammonia-ammonium chloride buffer solution ($\text{pH} \approx 10$).^{[1][2]}
- Indicator Addition: Add a small amount (pinch) of murexide indicator powder. The solution should turn a yellow or yellow-green color.^{[3][4]}
- Titration Setup: Rinse and fill a 50 mL burette with the standardized 0.1 M EDTA solution, ensuring no air bubbles are present in the tip. Record the initial volume.
- Titration: Titrate the nickel solution with the EDTA solution slowly, with constant swirling.^[1] As the endpoint approaches, the color will begin to change.
- Endpoint: The endpoint is reached when the solution color changes sharply from yellow to a distinct violet or deep purple.^{[1][4]} Record the final burette volume.
- Replicates: Repeat the titration at least two more times with fresh aliquots of the nickel solution to ensure precision. The volumes of EDTA used should agree within ± 0.05 mL.

Workflow for Standardization

The following diagram illustrates the complete workflow for preparing and standardizing the nickel solution.



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References

- 1. titrations.info [titrations.info]
- 2. scribd.com [scribd.com]
- 3. Estimate the amount Ni by EDTA | DOCX [slideshare.net]
- 4. Watts Nickel Titration [anoplex.com]
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